An In-depth Technical Guide to Mercury(II) Perchlorate Trihydrate

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Compound of Interest

Compound Name:	*Mercury(II) perchlorate trihydrate*
CAS No.:	*73491-34-6*
Cat. No.:	*B3029640*

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CAS Number: 73491-34-6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Mercury(II) perchlorate trihydrate**, a highly reactive inorganic compound with niche applications in chemical synthesis. This document consolidates critical data, experimental protocols, and safety information to support its use in a research and development setting.

Chemical and Physical Properties

Mercury(II) perchlorate trihydrate is a white crystalline solid.[1] It is soluble in water but insoluble in organic solvents like benzene and hexane.[2][3] As a strong oxidizer, it reacts vigorously with reducing agents and combustible materials.[1][4]

Table 1: Physicochemical Properties of **Mercury(II) Perchlorate Trihydrate**

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Property	Value	References
CAS Number	73491-34-6	[5]
Molecular Formula	$Hg(ClO_4)_2 \cdot 3H_2O$	[5]
Molecular Weight	453.54 g/mol	[6]
Appearance	White crystalline solid	[1][7]
Solubility	Soluble in water; Insoluble in benzene and hexane	[2][3][8]
Purity	≥ 99% (Assay by titration)	[7]
Storage Conditions	Store at ≤ -20 °C	[7]

Safety and Handling

Mercury(II) perchlorate trihydrate is a highly toxic and hazardous substance that requires stringent safety protocols. It is fatal if swallowed, inhaled, or in contact with skin.[9][10] As a strong oxidizer, it may cause fire or explosion, especially when in contact with combustible materials.[9][11]

Table 2: Hazard Identification and Safety Information

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Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 2	P264, P270, P301+P310, P330, P405, P501
Acute Toxicity (Dermal)	Category 1	P262, P280, P302+P352, P310, P361+P364
Acute Toxicity (Inhalation)	Category 2	P260, P271, P284, P304+P340, P310, P403+P233, P405
Oxidizing Solids	Category 1	P210, P220, P280, P370+P378
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	P260, P314, P501
Hazardous to the Aquatic Environment	Acute 1, Chronic 1	P273, P391, P501

Note: This table is a summary. Always consult the full Safety Data Sheet (SDS) before handling this compound.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with appropriate cartridges for mercury vapors and acid gases.

Handling and Storage:

- Handle only in a well-ventilated chemical fume hood.[11]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]

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- Store in a cool, dry, and well-ventilated area, away from combustible materials and incompatible substances such as strong reducing agents, acids, and bases.[3][11]
- Keep containers tightly closed.

Applications in Organic Synthesis

Mercury(II) perchlorate trihydrate serves as a powerful Lewis acid catalyst in various organic transformations, including carbon-carbon and carbon-heteroatom bond-forming reactions.

Sakurai-Hosomi Allylation of Isatins and Isatin Ketoimines

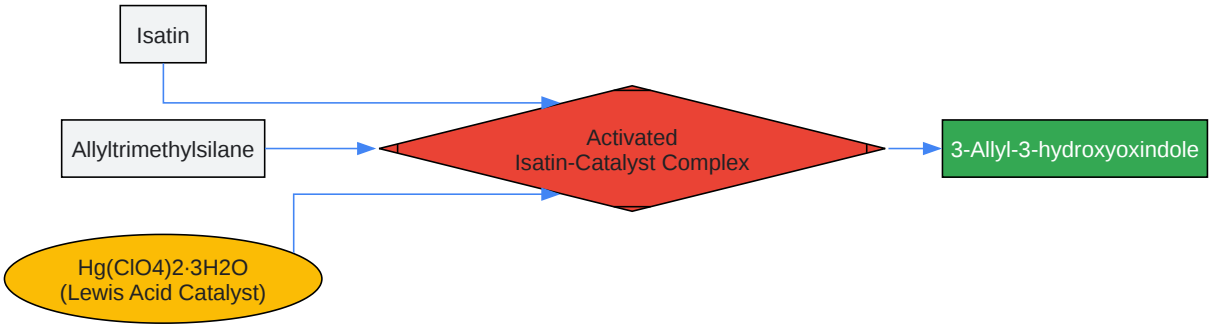
Mercury(II) perchlorate trihydrate has been effectively used to catalyze the Sakurai-Hosomi allylation of isatins and isatin ketoimines with allyltrimethylsilane.[4][9] This reaction provides a route to 3-allyl-3-hydroxyoxindoles, which are important structural motifs in various natural products and pharmaceuticals.

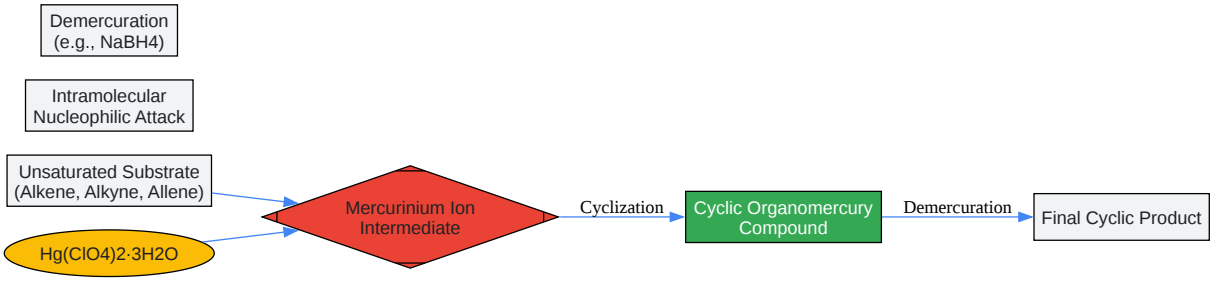
Experimental Protocol: General Procedure for Sakurai-Hosomi Allylation[9]

- Reaction Setup: To a solution of isatin (1.0 mmol) in dichloromethane (CH_2Cl_2, 5.0 mL) in a round-bottom flask, add allyltrimethylsilane (1.2 mmol).
- Catalyst Addition: Add **Mercury(II) perchlorate trihydrate** (0.02 mmol, 2 mol%) to the reaction mixture.
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$).
- Extraction: Extract the aqueous layer with dichloromethane (3 x 10 mL).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

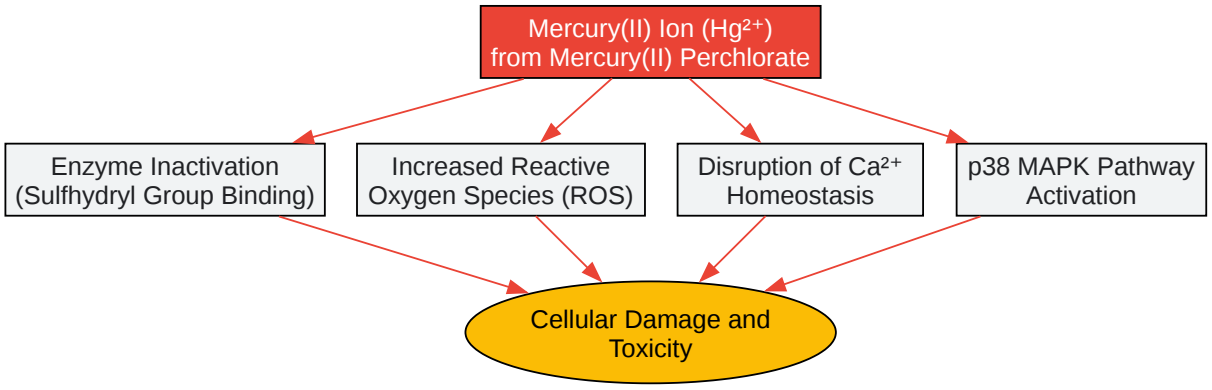
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- Purification: Purify the crude product by column chromatography on silica gel to afford the desired 3-allyl-3-hydroxyoxindole.





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